

# Essential Safety and Logistical Information for Handling Diethylene Glycol Monoethyl Ether

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## Compound of Interest

Compound Name: Diethylene glycol monoethyl ether

Cat. No.: B131167

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **Diethylene glycol monoethyl ether** (DEGEE) is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

## Personal Protective Equipment (PPE)

When handling DEGEE, a comprehensive approach to personal protection is necessary to minimize exposure and ensure safety. The following sections detail the required PPE for various laboratory activities involving this chemical.

### Eye and Face Protection:

- **Standard Use:** Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[1]</sup>
- **Splash Hazard:** If there is a risk of splashing, a face shield should be worn in addition to safety goggles.

### Skin and Body Protection:

- **Gloves:** Wear appropriate chemical-resistant gloves to prevent skin exposure.<sup>[1]</sup> It is crucial to select gloves made from materials that are resistant to permeation by DEGEE.

Breakthrough time is a critical factor in glove selection; it indicates the time it takes for the chemical to penetrate the glove material. Below is a summary of glove material compatibility with DEGEE.

Glove Material	Breakthrough Time (minutes)	Recommendation
Butyl Rubber	> 480	Excellent
Neoprene	> 480	Excellent
Nitrile Rubber	Variable (thickness dependent)	Good to Excellent (thicker gloves recommended)
Natural Rubber	Not Recommended	Poor
Polyvinyl Chloride (PVC)	Not Recommended	Poor

Note: The breakthrough times are based on available data for similar glycol ethers and general chemical resistance charts. It is crucial to consult the specific glove manufacturer's data for DEGEE.

- **Protective Clothing:** Wear appropriate protective clothing to prevent skin exposure.<sup>[1]</sup> This includes a lab coat, and for larger quantities or situations with a high risk of splashing, a chemical-resistant apron or coveralls should be used.<sup>[2]</sup>

#### Respiratory Protection:

- **Well-Ventilated Areas:** In most laboratory settings with adequate ventilation, such as a chemical fume hood, respiratory protection may not be required for handling small quantities of DEGEE.
- **Inadequate Ventilation or Higher Concentrations:** If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, a NIOSH/MSHA approved respirator should be used.<sup>[1]</sup>
  - For vapor concentrations 1 to 10 times the Occupational Exposure Limit (OEL), an air-purifying respirator with organic vapor cartridges is recommended.

- For higher concentrations or in confined spaces, a positive-pressure, full-facepiece supplied-air respirator is necessary.[\[2\]](#)

## Operational Plan for Handling DEGEE

A systematic approach to handling DEGEE will minimize risks and ensure a safe operational workflow.

### 1. Risk Assessment:

- Before handling, conduct a thorough risk assessment of the planned experiment or procedure.
- Identify potential hazards, including the quantity of DEGEE to be used, the duration of the task, and the potential for spills or splashes.

### 2. Engineering Controls:

- Always handle DEGEE in a well-ventilated area. A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.[\[1\]](#)

### 3. Personal Protective Equipment (PPE) Selection and Use:

- Based on the risk assessment, select the appropriate PPE as detailed in the section above.
- Ensure all PPE is in good condition and fits correctly before starting any work.

### 4. Handling Procedures:

- Avoid direct contact with the skin, eyes, and clothing.
- Use compatible tools and equipment to transfer and handle the chemical.
- Keep containers of DEGEE tightly closed when not in use to prevent vapor release.

### 5. Emergency Preparedness:

- Ensure that an eyewash station and safety shower are readily accessible in the work area.

- Have appropriate spill control materials on hand.

## Disposal Plan for Contaminated PPE

Proper disposal of contaminated PPE is critical to prevent secondary exposure and environmental contamination. All disposal must be in accordance with local, state, and federal regulations.<sup>[3]</sup>

### 1. Segregation:

- Establish a designated and clearly labeled waste container for PPE contaminated with DEGEE.<sup>[4]</sup>
- This container should be separate from general laboratory waste.

### 2. Glove Removal:

- Use a proper glove removal technique to avoid contaminating your hands.
- Peel one glove off by turning it inside out.
- With the ungloved hand, slide your fingers under the wrist of the remaining glove and peel it off, turning it inside out and enclosing the first glove.

### 3. Collection of Contaminated PPE:

- Place all contaminated items, including gloves, lab coats, and any disposable protective clothing, directly into the designated hazardous waste container.<sup>[4]</sup>

### 4. Waste Container Management:

- Keep the hazardous waste container closed when not in use.
- Do not overfill the container.

### 5. Final Disposal:

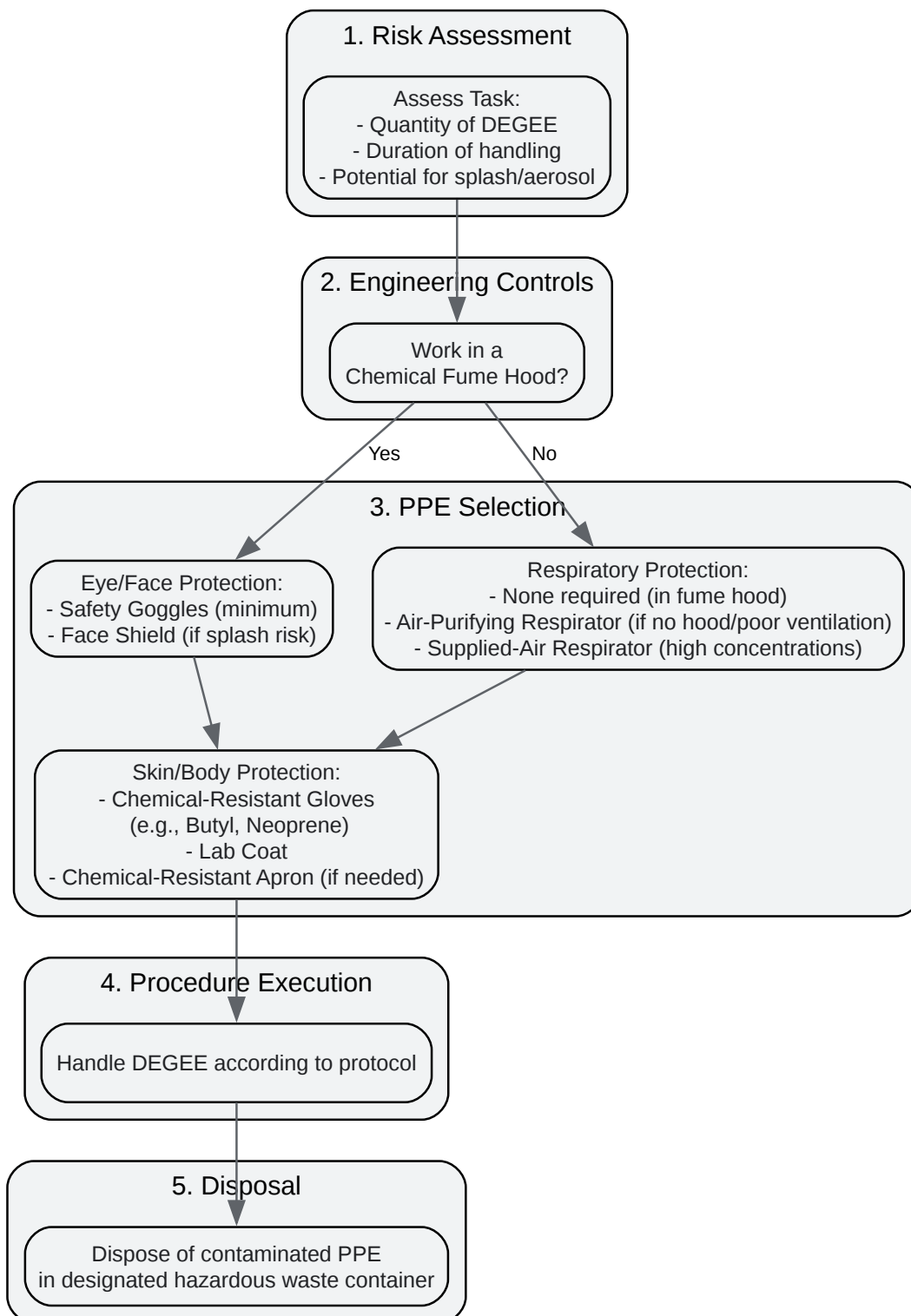
- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste management company.<sup>[4]</sup>

- Do not dispose of PPE contaminated with DEGEE in the regular trash or pour any liquid waste down the drain.[3]

## Visual Workflow for PPE Selection

The following diagram illustrates the logical workflow for selecting and using the appropriate Personal Protective Equipment when handling **Diethylene glycol monoethyl ether**.

## PPE Selection Workflow for Handling DEGEE



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Caption: Logical workflow for selecting and using PPE when handling DEGEE.

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